

Solubility of 1-(2-Tetrahydrofurfuryl)-2-thiourea in Polar Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1-(2-Tetrahydrofurfuryl)-2-thiourea

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This technical guide provides an in-depth overview of the solubility characteristics of thiourea derivatives in polar solvents, with a specific focus on **1-(2-Tetrahydrofurfuryl)-2-thiourea**. While specific quantitative solubility data for **1-(2-Tetrahydrofurfuryl)-2-thiourea** is not readily available in published literature, this document extrapolates from extensive data on the parent compound, thiourea, to provide a robust framework for understanding its expected behavior and for designing experimental protocols for its determination.

Introduction to 1-(2-Tetrahydrofurfuryl)-2-thiourea

1-(2-Tetrahydrofurfuryl)-2-thiourea is an organic compound featuring a thiourea functional group and a tetrahydrofurfuryl moiety.^[1] Thiourea and its derivatives are known for their general solubility in polar solvents.^[1] The presence of the tetrahydrofurfuryl group may influence its solubility profile compared to the parent thiourea molecule. Understanding the solubility of this compound is crucial for various applications, including in pharmaceuticals, agrochemicals, and as an intermediate in organic synthesis.^{[1][2]}

Expected Solubility in Polar Solvents

Based on the behavior of thiourea, **1-(2-Tetrahydrofurfuryl)-2-thiourea** is expected to be soluble in a range of polar solvents. The solubility of thiourea generally increases with temperature. In various monosolvents, the mole fraction solubility of thiourea at 298.15 K

follows the order: methanol > water > acetone > ethanol > isopropanol > 2-butanone > n-propanol > n-butanol > isobutanol > acetonitrile > methyl acetate > ethyl acetate.[3]

Quantitative Solubility Data for Thiourea (as a Reference)

To provide a quantitative baseline, the following table summarizes the mole fraction solubility of the parent compound, thiourea, in several polar solvents at various temperatures. This data can serve as a valuable reference for estimating the solubility behavior of **1-(2-Tetrahydrofurfuryl)-2-thiourea**.

Temperature (K)	Water	Methanol	Ethanol	n-Propanol
283.15	-	0.0481	0.0220	-
298.15	0.0389	0.0596	0.0247	-
313.15	-	0.0748	0.0349	-
323.15	-	-	-	0.0312

Data for methanol, ethanol, and n-propanol extracted from various studies on thiourea solubility.[3][4]

Experimental Protocols for Solubility Determination

Several well-established methods are used to determine the solubility of compounds like thiourea and its derivatives. The choice of method often depends on the specific solvent system and the desired precision.

Gravimetric Method

The static gravimetric method is a common and reliable technique for determining solubility.[3]

Methodology:

- **Sample Preparation:** An excess amount of the solute (**1-(2-Tetrahydrofurfuryl)-2-thiourea**) is added to a known mass of the polar solvent in a sealed vessel.
- **Equilibration:** The mixture is continuously agitated in a thermostated water bath at a constant temperature until equilibrium is reached. The time required for equilibration should be determined experimentally.
- **Phase Separation:** Once equilibrium is achieved, the agitation is stopped, and the suspension is allowed to settle, separating the undissolved solid from the saturated solution.
- **Sampling and Analysis:** A known mass of the clear, saturated supernatant is carefully withdrawn using a pre-weighed, pre-heated (or cooled to the experimental temperature) syringe. The sample is then transferred to another pre-weighed container.
- **Solvent Evaporation:** The solvent in the sample is evaporated under vacuum at a suitable temperature until a constant weight of the dissolved solid is obtained.
- **Calculation:** The mole fraction solubility is calculated from the mass of the dissolved solute and the mass of the solvent in the sample.^[3]

Synthetic Method

The synthetic method involves visually observing the dissolution of a known amount of solute in a known amount of solvent as the temperature is changed.

Methodology:

- **Sample Preparation:** A series of sealed tubes are prepared, each containing a precisely weighed amount of the solute and the solvent.
- **Heating and Observation:** The tubes are slowly heated in a programmable temperature bath with constant stirring. The temperature at which the last solid particle dissolves is recorded as the saturation temperature for that specific composition.
- **Data Correlation:** By repeating this process for various compositions, a solubility curve as a function of temperature can be constructed.

Isothermal Dissolution Equilibrium Method

This method is another variation of the equilibrium method, often used for determining solubility at specific temperatures.

Methodology:

- **Equilibration:** Similar to the gravimetric method, an excess of the solute is equilibrated with the solvent at a constant temperature.
- **Sampling:** A sample of the saturated solution is withdrawn.
- **Concentration Analysis:** The concentration of the solute in the sample is determined using an appropriate analytical technique, such as UV-Vis spectroscopy, HPLC, or by evaporating the solvent and weighing the residue.

Visualization of Experimental Workflow

The following diagram illustrates a typical experimental workflow for determining the solubility of **1-(2-Tetrahydrofurfuryl)-2-thiourea** using the gravimetric method.



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Caption: Gravimetric Method Workflow for Solubility Determination.

Conclusion

While direct experimental data on the solubility of **1-(2-Tetrahydrofurfuryl)-2-thiourea** in polar solvents is currently limited in the public domain, a strong understanding of its expected behavior can be derived from the extensive research on its parent compound, thiourea. The experimental protocols detailed in this guide provide a clear and established methodology for

researchers to determine the precise solubility of this compound in various polar solvents. Such data is invaluable for the effective design of crystallization processes, formulation development, and other applications in the chemical and pharmaceutical industries.

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